

# Thermodynamic Properties of 2-Methylhexan-1-ol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methylhexan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-methylhexan-1-ol**. The information is compiled from various scientific sources and is intended to be a valuable resource for researchers, scientists, and professionals in drug development and related fields. This document summarizes key quantitative data in structured tables, details relevant experimental protocols, and provides visualizations of experimental workflows.

## Core Thermodynamic Properties

**2-Methylhexan-1-ol** (C<sub>7</sub>H<sub>16</sub>O) is a branched-chain primary alcohol.<sup>[1]</sup> Its thermodynamic properties are crucial for understanding its behavior in various chemical and biological systems.

## Physical Properties

Basic physical properties of **2-methylhexan-1-ol** are summarized in Table 1.

Property	Value	Unit	Source
Molecular Formula	C7H16O	-	[2][3]
Molecular Weight	116.20	g/mol	[1][4][5]
Appearance	Colorless liquid	-	[1][2]
Odor	Fragrant	-	[1][2]
Density	~0.818	g/cm <sup>3</sup>	[1][2]
Melting Point	-43	°C	[2]
Boiling Point	156 - 167	°C	[1][2]
Solubility in Water	~4089	mg/L @ 25°C (est.)	[6]

## Thermodynamic Data

Key thermodynamic data for **2-methylhexan-1-ol** are presented in Table 2. It is important to note that some of these values are estimated or calculated using theoretical models.

Property	Value	Unit	Source
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )	53.50	kJ/mol @ 390.50 K	[7][8]
Enthalpy of Fusion ( $\Delta_{\text{fus}}H^\circ$ )	14.45	kJ/mol	[8]
Ideal Gas Heat Capacity ( $C_{p,\text{gas}}$ )	247.92	J/mol·K @ 451.30 K	[8]
Vapor Pressure	0.792	mmHg @ 25.00 °C (est.)	[6]
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-131.20	kJ/mol	[4]
Enthalpy of Formation at Standard Conditions ( $\Delta_f H^\circ_{\text{gas}}$ )	-345.32	kJ/mol	[8]
Octanol/Water Partition Coefficient (logP)	1.805 - 2.211 (est.)	-	[6][8]

## Experimental Protocols

The determination of thermodynamic properties relies on precise experimental methodologies. The following sections detail the general protocols for measuring key parameters.

### Determination of Vapor Pressure by Ebulliometry

Ebulliometry is a technique used to accurately measure the boiling point of a liquid at a controlled pressure, which in turn allows for the determination of its vapor pressure.[9][10][11]

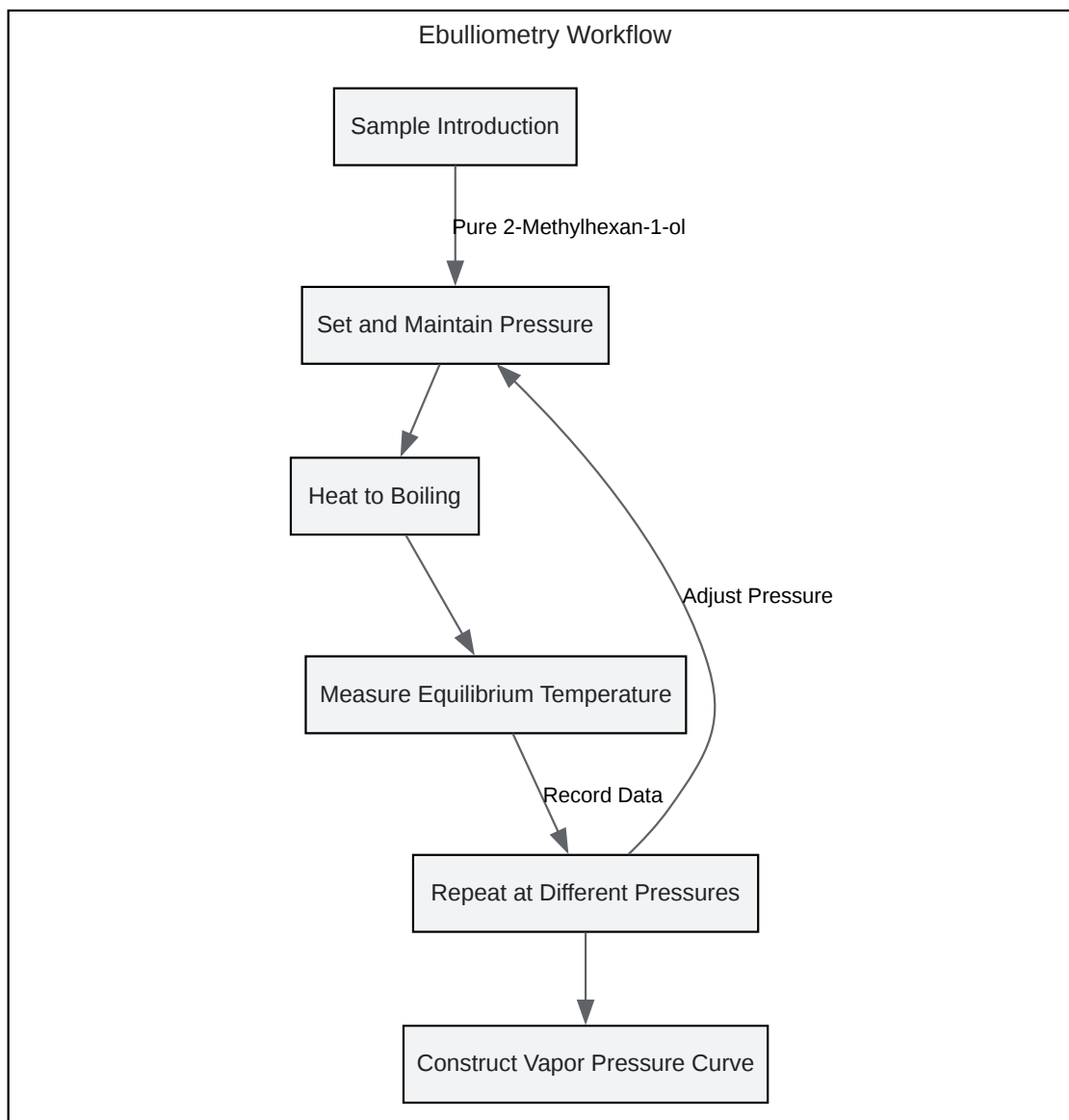
Objective: To determine the vapor pressure of **2-methylhexan-1-ol** at various temperatures.

Apparatus: An ebulliometer (e.g., Świątosławski type), a heating source, a pressure control system, a high-precision temperature measurement device (e.g., platinum resistance

thermometer), and a condenser.[\[10\]](#)

Procedure:

- **Sample Preparation:** A pure sample of **2-methylhexan-1-ol** is introduced into the boiler of the ebulliometer.
- **System Equilibration:** The system is brought to a specific pressure, which is maintained by the pressure control system.
- **Heating:** The liquid is heated to its boiling point. The design of the ebulliometer ensures that the thermometer is bathed in the vapor-liquid equilibrium, preventing superheating.[\[10\]](#)
- **Temperature Measurement:** The boiling temperature at the set pressure is recorded with high precision.
- **Data Collection:** The procedure is repeated at various pressures to obtain a set of corresponding boiling points.
- **Data Analysis:** The collected data points of pressure and temperature are used to construct the vapor pressure curve for **2-methylhexan-1-ol**.



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Ebulliometry workflow for vapor pressure determination.

## Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

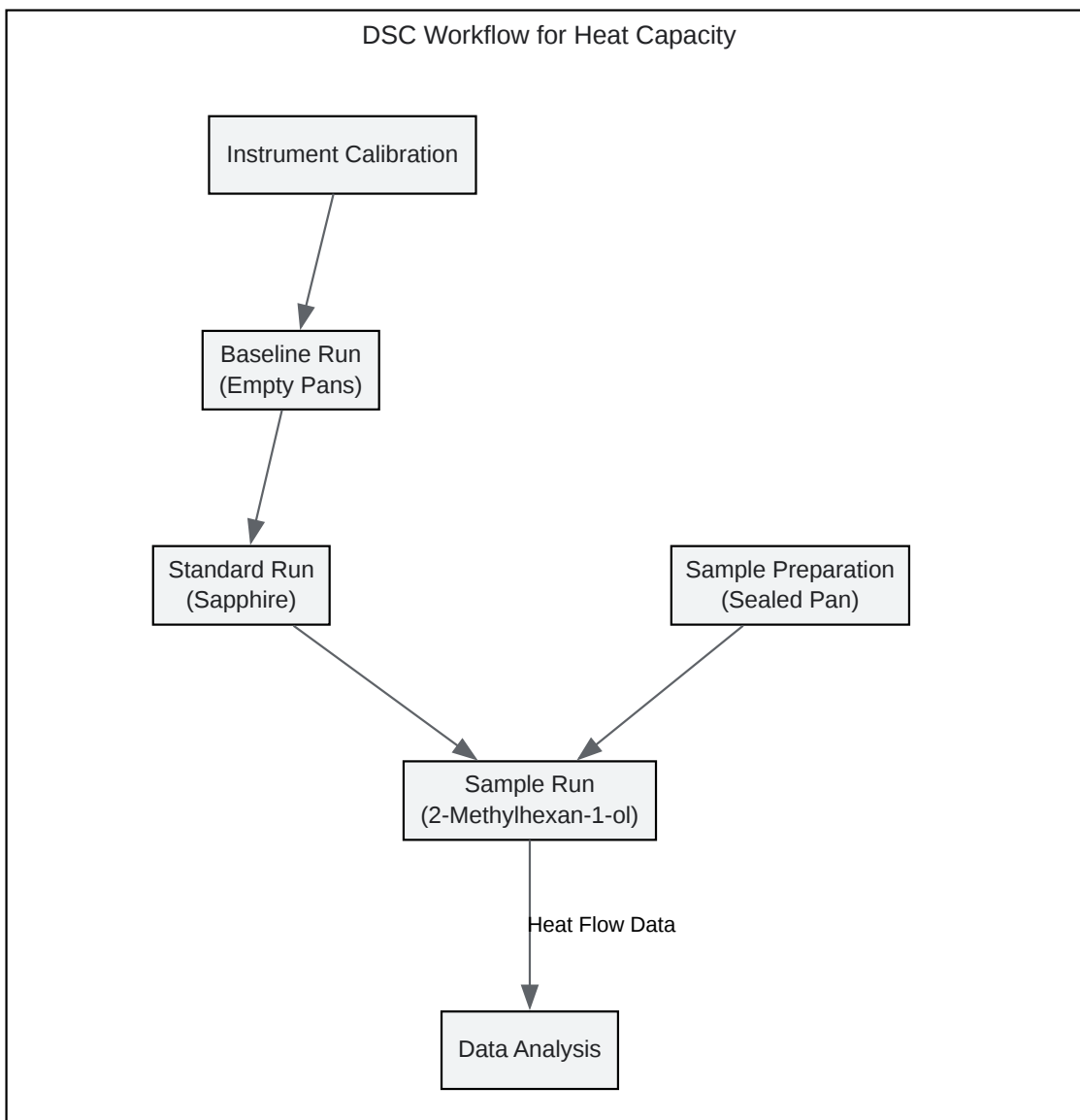
Differential Scanning Calorimetry (DSC) is a widely used thermal analysis technique to measure the heat capacity of a substance.[12] It measures the difference in the amount of heat required to increase the temperature of a sample and a reference.[12]

Objective: To determine the specific heat capacity of liquid **2-methylhexan-1-ol** as a function of temperature.

Apparatus: A differential scanning calorimeter, sample pans (hermetically sealed aluminum pans are suitable for volatile liquids), and a data acquisition system.[12]

Procedure:

- Calibration: The DSC instrument is calibrated for temperature and heat flow using standard materials with known melting points and enthalpies of fusion.
- Sample Preparation: A small, accurately weighed sample of **2-methylhexan-1-ol** (typically a few milligrams) is sealed in a hermetic aluminum pan to prevent evaporation. An empty sealed pan is used as a reference.
- Measurement Protocol: The measurement typically involves three runs:
  - Baseline: Both the sample and reference pans are empty to determine the baseline heat flow.
  - Standard: A standard material with a known heat capacity (e.g., sapphire) is run to calibrate the heat capacity measurement.
  - Sample: The pan containing **2-methylhexan-1-ol** is run.
- Thermal Program: A temperature program is applied, which typically includes an isothermal segment followed by a controlled heating ramp through the desired temperature range, and then a cooling ramp.[12]
- Data Analysis: The heat flow difference between the sample and the reference is measured as a function of temperature. The specific heat capacity is calculated from the difference in heat flow between the sample and the baseline, relative to the heat flow of the standard material.[12]



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DSC workflow for heat capacity measurement.

## Determination of Enthalpy of Combustion by Calorimetry

The enthalpy of combustion can be determined experimentally using a bomb calorimeter, although simpler methods with a copper calorimeter can be used for educational purposes.[\[13\]](#)

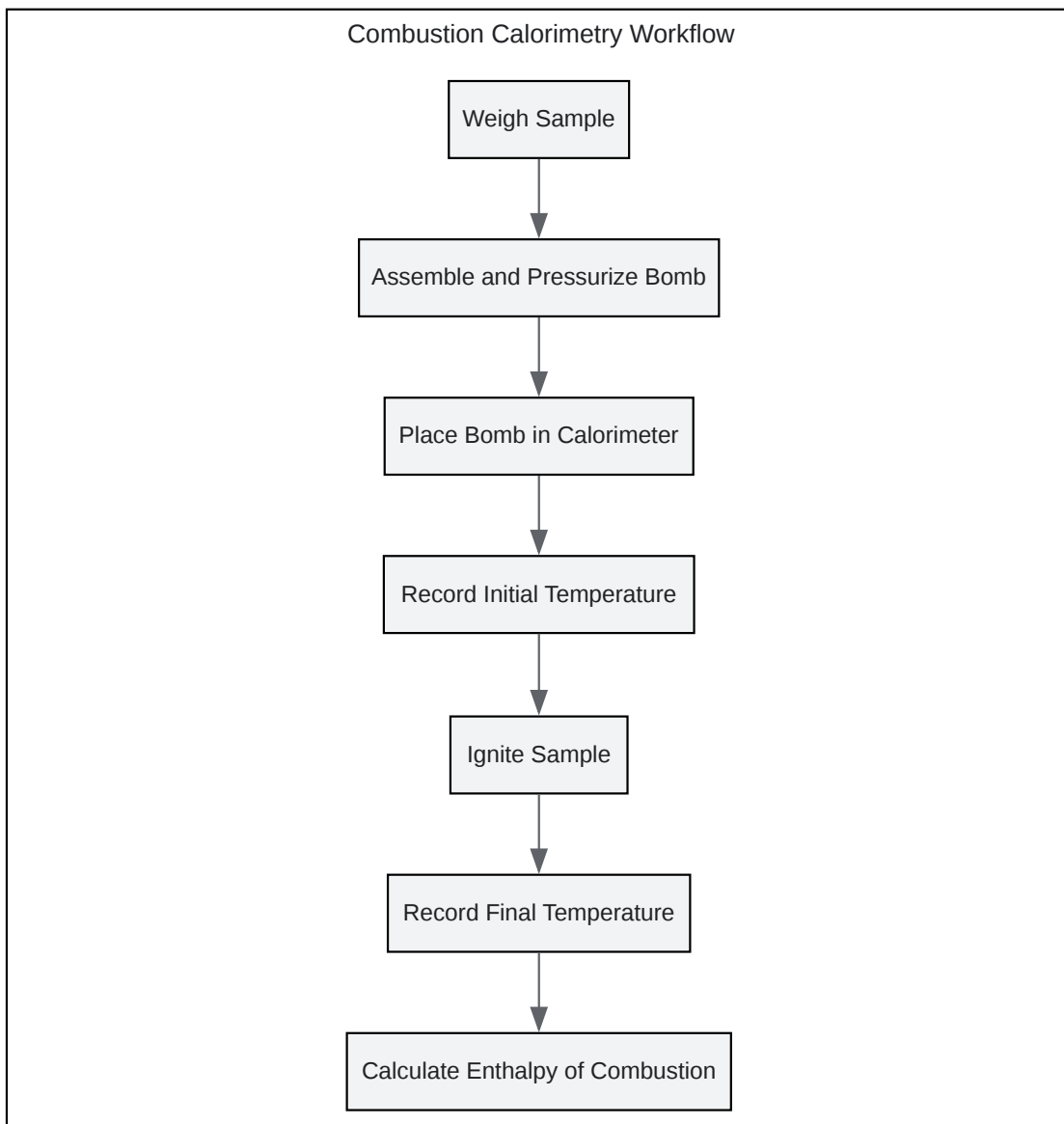
Objective: To measure the heat released during the complete combustion of **2-methylhexan-1-ol**.

Apparatus: A bomb calorimeter, a steel bomb, an oxygen source, a firing circuit, a temperature sensor, and a known mass of water.

Procedure:

- **Sample Preparation:** A known mass of **2-methylhexan-1-ol** is placed in a crucible inside the steel bomb.
- **Assembly:** The bomb is sealed and pressurized with pure oxygen.
- **Calorimeter Setup:** The bomb is placed in a calorimeter containing a known mass of water. The initial temperature of the water is recorded.
- **Combustion:** The sample is ignited using the firing circuit. The combustion of the alcohol releases heat, which is absorbed by the water and the calorimeter.
- **Temperature Measurement:** The temperature of the water is monitored until it reaches a maximum and then begins to cool. The maximum temperature rise is recorded.
- **Calculation:** The heat absorbed by the water and the calorimeter is calculated. From this, the enthalpy of combustion per mole of **2-methylhexan-1-ol** is determined. It's important to note that experiments in simple calorimeters often have significant heat loss, leading to less accurate results than those obtained with a bomb calorimeter.[\[13\]](#)





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Workflow for determining the enthalpy of combustion.

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